Application Notes & Protocols: A Comprehensive Guide to VMAT2 Imaging Using Radiolabeled Dihydrotetrabenazine PET

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Dihydrotetrabenazine*
CAS No.:	*862377-29-5*
Cat. No.:	*B1144997*

Get Quote

Introduction: The Significance of VMAT2 in Neurodegenerative Disease

The Vesicular Monoamine Transporter 2 (VMAT2), a key protein in the central nervous system, is responsible for the crucial task of packaging monoamine neurotransmitters—such as dopamine, serotonin, and norepinephrine—into synaptic vesicles for subsequent release.[1] This process is not only vital for normal neurotransmission but also serves a neuroprotective role by sequestering potentially cytotoxic monoamines from the cytoplasm.[2][3] Consequently, the density of VMAT2 is a reliable indicator of the integrity of monoaminergic neurons. In several neurodegenerative disorders, most notably Parkinson's disease and Huntington's disease, the loss of these neurons is a central pathological feature.[3][4][5] This makes VMAT2 an invaluable biomarker for diagnosing these conditions, tracking their progression, and evaluating the efficacy of novel therapeutic interventions.[6][7]

Positron Emission Tomography (PET) is a highly sensitive, non-invasive imaging technique that allows for the in vivo quantification of molecular targets. By using a radiolabeled ligand that

© 2026 BenchChem. All rights reserved.

specifically binds to VMAT2, we can visualize and measure the density of these transporters in the living brain. **Dihydrotetrabenazine** (DTBZ), a derivative of tetrabenazine, has emerged as a superior ligand for this purpose. The binding of DTBZ to VMAT2 is highly specific and stereoselective, with the (+)-enantiomer exhibiting a significantly higher affinity than the (-)-enantiomer.[1][8] This high specificity is fundamental to its utility as a PET tracer, ensuring that the resulting signal accurately reflects VMAT2 density with minimal off-target binding.

This guide provides a detailed overview and practical protocols for the use of radiolabeled DTBZ in VMAT2 PET imaging, tailored for researchers, scientists, and drug development professionals. We will delve into the radiosynthesis of the two most prominent DTBZ-based radiotracers, [^{11}C]DTBZ and [^{18}F]FP-(+)-DTBZ (also known as [^{18}F]AV-133 or florbenazine), discuss in-depth imaging protocols, and outline the principles of data analysis and kinetic modeling.

Part 1: Radiotracer Selection and Synthesis: A Tale of Two Isotopes

The choice between carbon-11 (^{11}C) and fluorine-18 (^{18}F) as the radiolabel for DTBZ is a critical decision driven by the specific research question and logistical considerations.

- Carbon-11 (t½ ≈ 20.4 minutes): The short half-life of ^{11}C is both an advantage and a disadvantage. It allows for multiple PET scans in the same subject on the same day, which is ideal for test-retest studies or for examining the acute effects of a therapeutic agent.[1] However, its rapid decay necessitates an on-site cyclotron and a swift, highly efficient radiosynthesis process.

- Fluorine-18 (t½ ≈ 109.8 minutes): The longer half-life of ^{18}F offers greater flexibility.[9] It allows for more complex and longer synthesis procedures, centralized production and distribution of the radiotracer to facilities without a cyclotron, and imaging at later time points to potentially reduce non-specific binding.

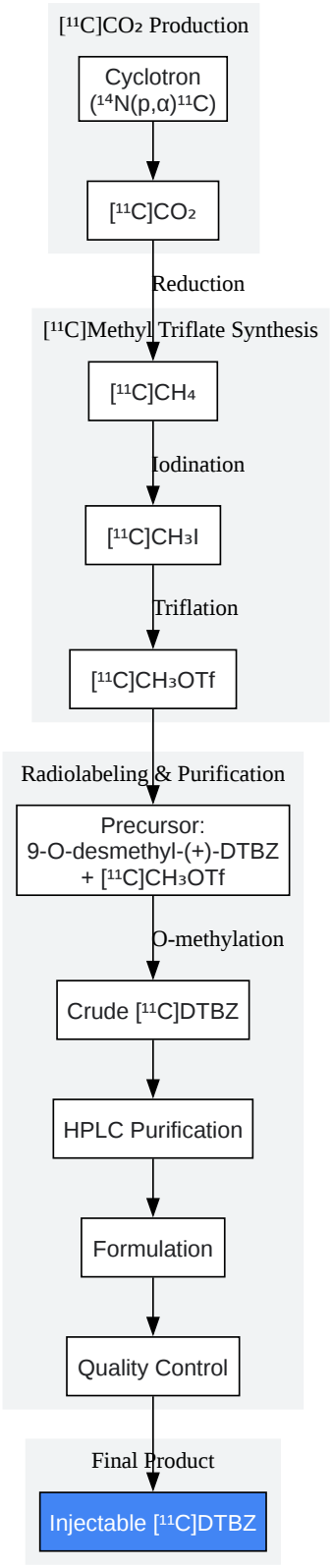
Protocol 1: Automated Radiosynthesis of ^{11}C-DTBZ

This protocol outlines a common method for the synthesis of -DTBZ via O-methylation of its precursor, 9-O-desmethyl-(+)-DTBZ.[10][11] The underlying principle is a nucleophilic

substitution reaction where the radioactive [^{11}C]methyl group is attached to the hydroxyl group of the precursor.

Workflow for -DTBZ Synthesis

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Automated synthesis workflow for -DTBZ.

© 2026 BenchChem. All rights reserved.

Step-by-Step Methodology:

- Production of [^{11}C]Methyl Triflate ([^{11}C]CH_3OTf):
  - [^{11}C]CO_2 produced from a cyclotron is converted to [^{11}C]CH_4.
  - [^{11}C]CH_4 is then reacted with iodine vapor at high temperature to produce [^{11}C]methyl iodide ([^{11}C]CH_3I).[11]
  - [^{11}C]CH_3I is passed through a heated column containing silver triflate to yield the more reactive methylating agent, [^{11}C]CH_3OTf.[10]
- Radiolabeling Reaction:
  - The precursor, 9-O-desmethyl-(+)-DTBZ (typically 0.4–0.6 mg), is dissolved in a suitable solvent like acetone.[11]
  - A base, such as sodium hydroxide, is added to deprotonate the hydroxyl group, making it more nucleophilic.[11]
  - [^{11}C]CH_3OTf is bubbled through the reaction mixture at room temperature. The reaction is typically very fast, often complete within 5 minutes.
- Purification:
  - The crude reaction mixture is diluted and injected onto a semi-preparative High-Performance Liquid Chromatography (HPLC) system to separate [^{11}C]DTBZ from the unreacted precursor and other byproducts.[1]
- Formulation and Quality Control:
  - The collected HPLC fraction containing [^{11}C]DTBZ is reformulated into a sterile, injectable solution (typically saline with a small percentage of ethanol).
  - A comprehensive quality control (QC) analysis is performed to ensure the final product meets all specifications for human administration.

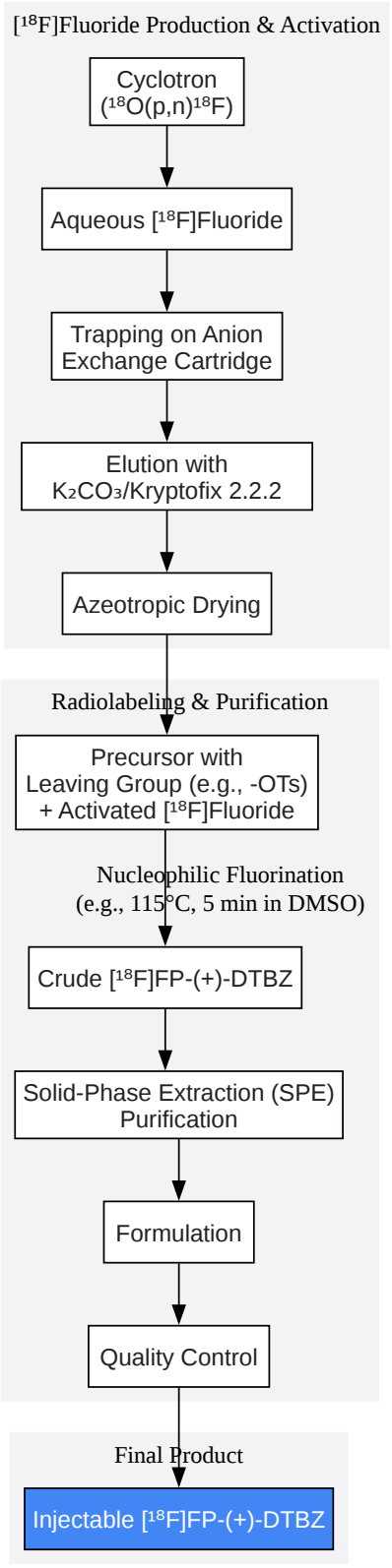
© 2026 BenchChem. All rights reserved.

Protocol 2: Automated Radiosynthesis of [^{18}F]FP-(+)-DTBZ ([^{18}F]AV-133)

The synthesis of [^{18}F]FP-(+)-DTBZ involves a nucleophilic substitution reaction where [^{18}F]fluoride displaces a leaving group on a precursor molecule. This method has been optimized for high yields and is readily adaptable to automated synthesis modules.[12][13]

Workflow for [^{18}F]FP-(+)-DTBZ Synthesis

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Automated synthesis workflow for [18F]FP-(+)-DTBZ.

© 2026 BenchChem. All rights reserved.

Step-by-Step Methodology:

- Activation of [^{18}F]Fluoride:
  - [^{18}F]Fluoride is produced in a cyclotron and trapped on an anion exchange cartridge.
  - It is then eluted with a solution of potassium carbonate and Kryptofix 2.2.2 (K222). K222 is a phase-transfer catalyst that chelates the potassium ion, making the "naked" fluoride ion more reactive.
  - The mixture is dried azeotropically with acetonitrile to remove water, which would otherwise hinder the nucleophilic reaction.
- Radiolabeling Reaction:
  - The tosylate (-OTs) or bromide (-Br) precursor of FP-(+)-DTBZ is dissolved in a high-boiling-point solvent like dimethyl sulfoxide (DMSO).[12][13]
  - The dried [^{18}F]fluoride/K222 complex is added, and the mixture is heated (e.g., at 115°C for 5 minutes).[12] The tosylate precursor generally provides better radiochemical yields.[12]
- Purification:
  - While HPLC can be used, an efficient and faster method involves solid-phase extraction (SPE). The reaction mixture is passed through a series of SPE cartridges that retain the unreacted fluoride, precursor, and byproducts, allowing the desired [^{18}F]FP-(+)-DTBZ to be selectively eluted.[12][13]
- Formulation and Quality Control:
  - The purified product is formulated in a sterile, injectable solution.
  - Rigorous QC testing is performed.

Quality Control: A Self-Validating System

© 2026 BenchChem. All rights reserved.

Every batch of radiotracer must undergo a stringent battery of QC tests before it can be administered to a human subject. This ensures the safety, purity, and identity of the final product.[14]

© 2026 BenchChem. All rights reserved.

Parameter	Specification	Typical Method	Rationale
Radionuclide Identity	Correct radionuclide present	Half-life determination, Gamma spectroscopy (511 keV peak)	Confirms the correct radioactive isotope was produced.[15]
Radionuclidic Purity	Absence of other radionuclides	Gamma spectroscopy	Ensures no long-lived radioactive impurities are present, which would increase patient radiation dose.[15]
Radiochemical Purity	>95%	High-Performance Liquid Chromatography (HPLC) or Thin-Layer Chromatography (TLC)	Confirms that the radioactivity is primarily bound to the desired molecule (DTBZ) and not to impurities.[12][15]
Specific Activity	High (e.g., >160 GBq/µmol for [^{11}C]DTBZ)	HPLC with UV and radiation detectors	A high specific activity is crucial to administer a "tracer dose" that does not exert pharmacological effects.
pH	4.5 - 7.5	pH meter or pH paper	Ensures the solution is physiologically compatible and will not cause discomfort or tissue damage upon injection.
Visual Inspection	Clear, colorless, free of particulates	Visual examination against a lighted background	Guarantees the absence of visible contaminants.[15]

© 2026 BenchChem. All rights reserved.

Sterility	Sterile	Culture in growth media (e.g., Soybean-Casein Digest)	Confirms the absence of microbial contamination to prevent infection.[16]
Bacterial Endotoxins	Below specified limits	Limulus Amebocyte Lysate (LAL) test	Ensures the absence of pyrogens, which can cause a fever response.
Residual Solvents	Below acceptable limits	Gas Chromatography (GC)	Verifies that solvents used in the synthesis (e.g., acetone, acetonitrile) are removed to safe levels.[16]

Part 2: PET Imaging Protocol

A standardized and well-executed imaging protocol is essential for acquiring high-quality, quantifiable data.

Subject Preparation:

- Informed Consent: Obtain written informed consent from all participants in accordance with institutional review board (IRB) guidelines.
- Medical History: Screen subjects for any contraindications to PET scanning (e.g., pregnancy, claustrophobia).
- Fasting: Subjects should fast for at least 4-6 hours prior to the scan to ensure stable metabolic conditions.
- Medication Review: Review concomitant medications. Drugs that modulate dopamine levels may influence DTBZ binding and should be noted.[17]
- Catheter Placement: Insert two intravenous catheters, one for radiotracer injection and one for blood sampling if arterial input function measurement is planned.

© 2026 BenchChem. All rights reserved.

Radiotracer Administration and Image Acquisition:

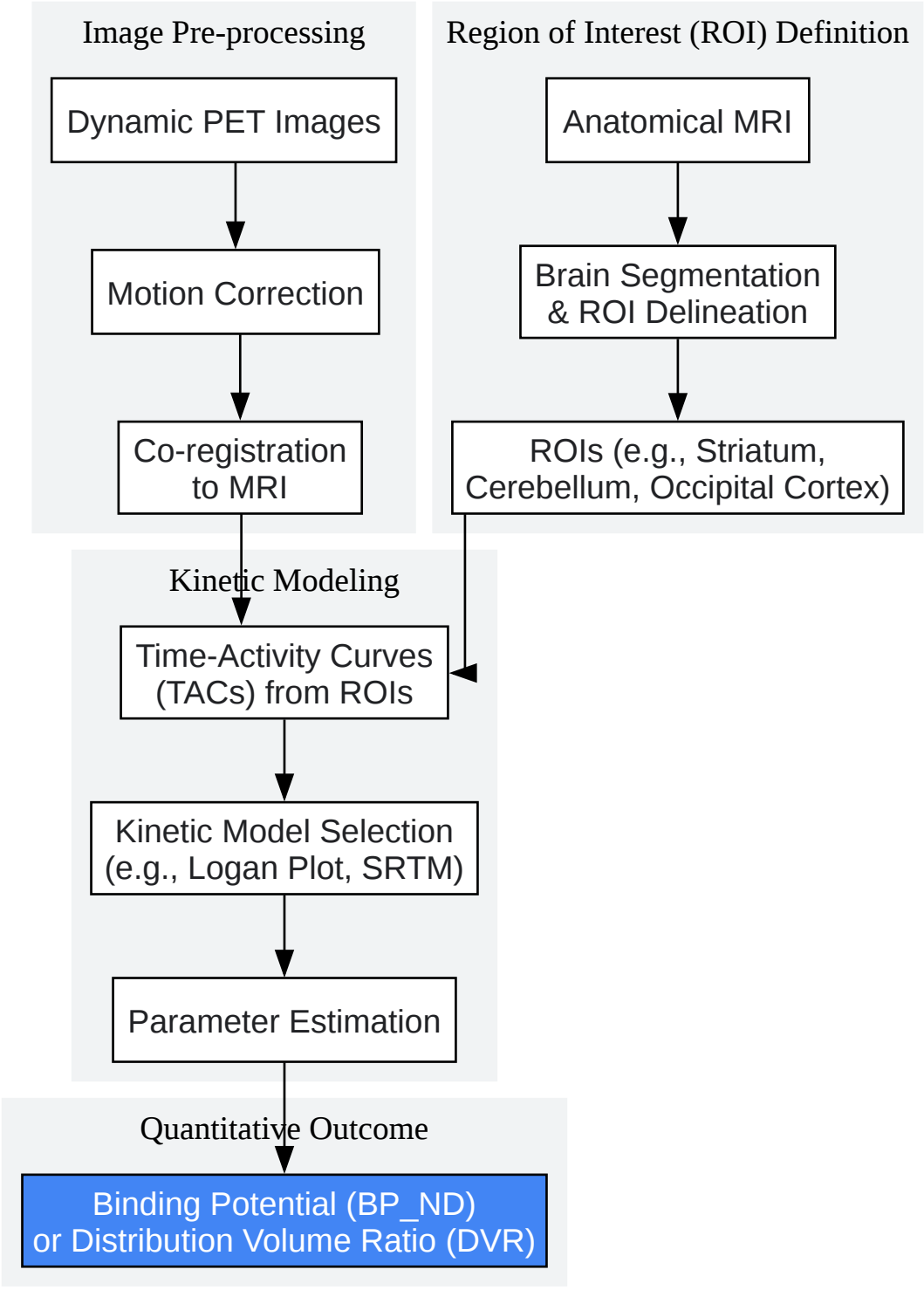
- Dosage: A typical injected dose is approximately 666 MBq (18 mCi) for [^{11}C]DTBZ and 185-370 MBq (5-10 mCi) for [^{18}F]FP-(+)-DTBZ. The exact dose should be calculated to provide adequate signal while minimizing radiation exposure.
- Positioning: Position the subject comfortably in the PET scanner with the head immobilized to minimize motion artifacts. A transmission scan (using a CT or germanium source) is performed for attenuation correction.
- Dynamic Acquisition: The radiotracer is injected as a bolus at the start of the dynamic PET scan. Data are acquired in a series of time-frames over 60-90 minutes.[18] A typical framing sequence might be: 6 x 30s, 3 x 1 min, 2 x 2.5 min, and 8 x 5 min. This allows for the capture of the initial tracer delivery and subsequent binding kinetics.
- Anatomical Imaging: A high-resolution anatomical MRI (e.g., T1-weighted) is acquired for each subject. This is crucial for accurate delineation of brain regions of interest (ROIs).

Part 3: Data Analysis and Kinetic Modeling

The ultimate goal of a VMAT2 PET study is to derive a quantitative measure of transporter density. This is achieved through kinetic modeling of the time-activity curves (TACs) extracted from the dynamic PET data.

Data Processing Workflow

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Workflow for VMAT2 PET data analysis.

Key Steps:

© 2026 BenchChem. All rights reserved.

- Image Pre-processing:
  - Motion Correction: The dynamic PET frames are aligned to correct for any subject movement during the scan.
  - Co-registration: The motion-corrected PET images are co-registered to the individual's anatomical MRI. This allows for the accurate transfer of ROI information from the high-resolution MRI to the lower-resolution PET data.
- ROI Delineation:
  - Regions of interest are defined on the subject's MRI. Key regions include:
    - Target Regions: High VMAT2 density areas like the caudate, putamen, and substantia nigra.[19][20]
    - Reference Region: An area with negligible VMAT2 expression, such as the occipital cortex or cerebellum, is used to estimate non-specific binding.[10][20]
- Kinetic Modeling:
  - The average radioactivity concentration in each ROI is plotted against time to generate TACs.
  - Kinetic models are then applied to these TACs to estimate the binding potential (BP_ND) or distribution volume ratio (DVR), which are proportional to the Bmax (density of available transporters).
  - Graphical Analysis (Logan Plot): A robust and widely used method that linearizes the data from reversible radiotracers, allowing for the calculation of the total distribution volume (VT). The DVR can then be calculated as (VT_target / VT_reference).[18]
  - Reference Tissue Models (e.g., SRTM): These models are advantageous as they do not require invasive arterial blood sampling. They use the TAC from a reference region as an input function to directly estimate BP_ND.[21][22]
- Simplified Ratio Method (SUR):

© 2026 BenchChem. All rights reserved.

- For later-time-point imaging, especially with ^{18}F-labeled tracers, a simplified approach can be used. The specific uptake ratio (SUR) is calculated by dividing the uptake in a target region by the uptake in a reference region at a time when binding is near equilibrium.[20][23]

- SUR = (Uptake_target - Uptake_reference) / Uptake_reference

Applications and Future Directions

VMAT2 PET imaging with radiolabeled DTBZ has become a powerful tool in neuroscience research and clinical trials.

- Diagnosis and Differential Diagnosis: It aids in differentiating Parkinson's disease from other movement disorders that do not involve dopaminergic neurodegeneration.[24]

- Disease Progression Monitoring: VMAT2 PET can sensitively track the progressive loss of dopaminergic neurons over time, making it an excellent biomarker for longitudinal studies and clinical trials of disease-modifying therapies.[6][7]

- Target Engagement Studies: It can be used to assess whether a novel drug is engaging with its intended target in the brain.

- Research in Other Disorders: Its application is expanding to other conditions involving monoaminergic dysfunction, including Huntington's disease, dementia with Lewy bodies, and major depression.[25][26]

The development of new DTBZ analogues, such as deuterated versions like D6-[^{18}F]FP-(+)-DTBZ, continues to improve the imaging characteristics of these tracers, offering higher uptake and potentially greater sensitivity.[9] As these techniques are refined, VMAT2 PET imaging is poised to play an increasingly critical role in our understanding and treatment of neurodegenerative diseases.

References

- An improved radiosynthesis of [18F]AV-133: a PET imaging agent for vesicular monoamine transporter 2 - PubMed. (n.d.). Retrieved January 10, 2026, from [Link]

© 2026 BenchChem. All rights reserved.

- An improved radiosynthesis of [{sup 18}F]AV-133: a PET imaging agent for vesicular monoamine transporter 2 (Journal Article) | ETDEWEB - OSTI. (2010, February 15). Retrieved January 10, 2026, from [Link]
- Binding of alpha-**dihydrotetrabenazine** to the vesicular monoamine transporter is stereospecific - PubMed. (n.d.). Retrieved January 10, 2026, from [Link]
- Dopamine modulating drugs influence striatal (+)-[11C]DTBZ binding in rats - PubMed. (n.d.). Retrieved January 10, 2026, from [Link]
- Positron emission tomography kinetic modeling algorithms for small animal dopaminergic system imaging - PubMed. (n.d.). Retrieved January 10, 2026, from [Link]
- Structural Mechanisms for VMAT2 inhibition by tetrabenazine - eLife. (2023, October 17). Retrieved January 10, 2026, from [Link]
- Altered affinity of the platelet vesicular monoamine transporter 2 to **dihydrotetrabenazine** in children with major depression - PubMed. (n.d.). Retrieved January 10, 2026, from [Link]
- QC of PET Radiopharmaceuticals | PDF - Slideshare. (n.d.). Retrieved January 10, 2026, from [Link]
- Brain Imaging of Vesicular Monoamine Transporter Type 2 in Healthy Aging Subjects by 18F-FP-(+)-DTBZ PET - PMC - NIH. (2013, September 30). Retrieved January 10, 2026, from [Link]
- Kinetic evaluation of [11C]**dihydrotetrabenazine** by dynamic PET: measurement of vesicular monoamine transporter - PubMed. (n.d.). Retrieved January 10, 2026, from [Link]
- Structural mechanisms for VMAT2 inhibition by tetrabenazine - eLife. (n.d.). Retrieved January 10, 2026, from [Link]
- PET Imaging of VMAT2 with the Novel Radioligand [18F]FE-DTBZ-d4 in Nonhuman Primates - ACS Publications - American Chemical Society. (2021, November 23). Retrieved January 10, 2026, from [Link]

© 2026 BenchChem. All rights reserved.

- PET Imaging of VMAT2 with the Novel Radioligand [18F]FE-DTBZ-d4 in Nonhuman Primates - PubMed Central. (2021, November 23). Retrieved January 10, 2026, from [Link]
- First-in-human study of D6-[18F]FP-(+)-DTBZ, a novel VMAT2 tracer - PubMed Central. (2024, October 16). Retrieved January 10, 2026, from [Link]
- An improved radiosynthesis of [18F]AV-133: a PET imaging agent for vesicular monoamine transporter 2 - PubMed. (n.d.). Retrieved January 10, 2026, from [Link]
- Quality Control of Compounded Radiopharmaceuticals - The University of New Mexico. (n.d.). Retrieved January 10, 2026, from [Link]
- Brain Imaging of Vesicular Monoamine Transporter Type 2 in Healthy Aging Subjects by 18F-FP-(+)-DTBZ PET - PubMed. (2013, September 30). Retrieved January 10, 2026, from [Link]
- Radiochemical synthesis of 9-(+)-11C-DTBZ and 10-(+) - ResearchGate. (n.d.). Retrieved January 10, 2026, from [Link]
- Positron emission tomography kinetic modeling algorithms for small animal dopaminergic system imaging - Scite. (n.d.). Retrieved January 10, 2026, from [Link]
- A Novel Potential Positron Emission Tomography Imaging Agent for Vesicular Monoamine Transporter Type 2 - PMC - PubMed Central. (2016, September 9). Retrieved January 10, 2026, from [Link]
- VMAT2: a dynamic regulator of brain monoaminergic neuronal function interacting with drugs of abuse - PubMed Central. (n.d.). Retrieved January 10, 2026, from [Link]
- Quality Control of PET Radiopharmaceuticals - Radiology Key. (2017, October 13). Retrieved January 10, 2026, from [Link]
- Quantifiable Analysis of 18f-(+) DTBZ Picture: Comparison of PET Template & MRI Centred Image Investigation - IEEE Xplore. (n.d.). Retrieved January 10, 2026, from [Link]
- Radioligands for Imaging Vesicular Monoamine Transporters - Radiology Key. (2016, November 9). Retrieved January 10, 2026, from [Link]

© 2026 BenchChem. All rights reserved.

- The neuroprotective role of vesicular monoamine transporter 2 in neurodegenerative diseases - PubMed. (n.d.). Retrieved January 10, 2026, from [Link]
- PET Imaging of Vesicular Monoamine Transporters - ResearchGate. (n.d.). Retrieved January 10, 2026, from [Link]
- Diagnostic value of striatal 18F-FP-DTBZ PET in Parkinson's disease - Frontiers. (2022, July 21). Retrieved January 10, 2026, from [Link]
- Using 18F-AV-133 VMAT2 PET Imaging to Monitor Progressive Nigrostriatal Degeneration in Parkinson Disease - PubMed. (2023, November 27). Retrieved January 10, 2026, from [Link]
- EFOMP's GUIDELINE | Quality controls in PET/CT and PET/MR. (n.d.). Retrieved January 10, 2026, from [Link]
- hVMAT2: A Target of Individualized Medication for Parkinson's Disease - PMC. (n.d.). Retrieved January 10, 2026, from [Link]
- Fundamental concepts of radiopharmaceuticals quality controls - Pharmaceutical and Biomedical Research. (n.d.). Retrieved January 10, 2026, from [Link]
- CSF Biomarkers and Its Associations with 18F-AV133 Cerebral VMAT2 Binding in Parkinson's Disease—A Preliminary Report - Semantic Scholar. (n.d.). Retrieved January 10, 2026, from [Link]
- Analysis of four dopaminergic tracers kinetics using two different tissue input function methods - PubMed. (n.d.). Retrieved January 10, 2026, from [Link]
- VMAT2 and Parkinson's disease: Harnessing the dopamine vesicle - ResearchGate. (n.d.). Retrieved January 10, 2026, from [Link]
- Positron Emission Tomography Imaging in Clinical Trials for Parkinson's Disease: Applications of Metabolic Brain Network Approach - NIH. (n.d.). Retrieved January 10, 2026, from [Link]
- Dopaminergic Nigrostriatal Connectivity in Early Parkinson Disease: In Vivo Neuroimaging Study of 11C-DTBZ PET Combined with Correlational Tractography - PubMed. (2020,

© 2026 BenchChem. All rights reserved.

August 28). Retrieved January 10, 2026, from [Link]

- Dopaminergic Imaging in Parkinson's Disease - Imaging CRO - Biospective. (n.d.). Retrieved January 10, 2026, from [Link]
- PET Imaging of VMAT2 with the Novel Radioligand [18F]FE-DTBZ-d4 in Nonhuman Primates: Comparison - American Chemical Society. (2021, November 12). Retrieved January 10, 2026, from [Link]
- PET Imaging in Huntington's Disease - PMC - PubMed Central. (n.d.). Retrieved January 10, 2026, from [Link]
- Automated VMAT2 [18F] AV-133 PET analysis in Parkinson's disease - IXICO. (2023, September 8). Retrieved January 10, 2026, from [Link]
- In Vivo [11C]**Dihydrotetrabenazine** ([11C]DTBZ) Binding in Rat Striatum: Sensitivity to Dopamine Concentrations - PMC - PubMed Central. (n.d.). Retrieved January 10, 2026, from [Link]
- Radiosynthesis and Evaluation of 11C-Labeled Isoindolone-Based Positive Allosteric Modulators for Positron Emission Tomography Imaging of Metabotropic Glutamate Receptor 2 - PubMed. (2024, July 10). Retrieved January 10, 2026, from [Link]
- Radiosynthesis and Preclinical Evaluation of an 18 F-Labeled Triazolopyridopyrazine-Based Inhibitor for Neuroimaging of the Phosphodiesterase 2A (PDE2A) - MDPI. (2022, October 15). Retrieved January 10, 2026, from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. A Novel Potential Positron Emission Tomography Imaging Agent for Vesicular Monoamine Transporter Type 2 - PMC [pmc.ncbi.nlm.nih.gov]

- 2. The neuroprotective role of vesicular monoamine transporter 2 in neurodegenerative diseases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. hVMAT2: A Target of Individualized Medication for Parkinson's Disease - PMC [pmc.ncbi.nlm.nih.gov]
- 4. VMAT2: a dynamic regulator of brain monoaminergic neuronal function interacting with drugs of abuse - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Using 18F-AV-133 VMAT2 PET Imaging to Monitor Progressive Nigrostriatal Degeneration in Parkinson Disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. imaging-cro.biospective.com [imaging-cro.biospective.com]
- 8. Binding of alpha-dihydrotetrabenazine to the vesicular monoamine transporter is stereospecific - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. First-in-human study of D6-[18F]FP-(+)-DTBZ, a novel VMAT2 tracer: whole-body biodistribution and brain PET comparison with [18F]FP-(+)-DTBZ (AV-133) - PMC [pmc.ncbi.nlm.nih.gov]
- 10. pubs.acs.org [pubs.acs.org]
- 11. PET Imaging of VMAT2 with the Novel Radioligand [18F]FE-DTBZ-d4 in Nonhuman Primates: Comparison with [11C]DTBZ and [18F]FE-DTBZ - PMC [pmc.ncbi.nlm.nih.gov]
- 12. An improved radiosynthesis of [18F]AV-133: a PET imaging agent for vesicular monoamine transporter 2 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. An improved radiosynthesis of [{sup 18}F]AV-133: a PET imaging agent for vesicular monoamine transporter 2 (Journal Article) | ETDEWEB [osti.gov]
- 14. pharmacyce.unm.edu [pharmacyce.unm.edu]
- 15. PET - QC of PET Radiopharmaceuticals | PDF [slideshare.net]
- 16. Quality Control of PET Radiopharmaceuticals | Radiology Key [radiologykey.com]
- 17. Dopamine modulating drugs influence striatal (+)-[11C]DTBZ binding in rats: VMAT2 binding is sensitive to changes in vesicular dopamine concentration - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. Kinetic evaluation of [11C]dihydrotetrabenazine by dynamic PET: measurement of vesicular monoamine transporter - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. Brain Imaging of Vesicular Monoamine Transporter Type 2 in Healthy Aging Subjects by 18F-FP-(+)-DTBZ PET - PMC [pmc.ncbi.nlm.nih.gov]

© 2026 BenchChem. All rights reserved.

- 20. Brain imaging of vesicular monoamine transporter type 2 in healthy aging subjects by 18F-FP-(+)-DTBZ PET - PubMed [pubmed.ncbi.nlm.nih.gov]
- 21. Positron emission tomography kinetic modeling algorithms for small animal dopaminergic system imaging - PubMed [pubmed.ncbi.nlm.nih.gov]
- 22. scite.ai [scite.ai]
- 23. Quantifiable Analysis of 18f-(+) DTBZ Picture: Comparison of PET Template & MRI Centred Image Investigation | IEEE Conference Publication | IEEE Xplore [ieeexplore.ieee.org]
- 24. Frontiers | Diagnostic value of striatal 18F-FP-DTBZ PET in Parkinson's disease [frontiersin.org]
- 25. Altered affinity of the platelet vesicular monoamine transporter 2 to dihydrotetrabenazine in children with major depression - PubMed [pubmed.ncbi.nlm.nih.gov]
- 26. PET Imaging in Huntington's Disease - PMC [pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Application Notes & Protocols: A Comprehensive Guide to VMAT2 Imaging Using Radiolabeled Dihydrotetrabenazine PET]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1144997/docs#application-notes-protocols-a-comprehensive-guide-to-vmat2-imaging-using-radiolabeled-dihydrotetrabenazine-pet]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.